

HLY78: In Vitro Application Notes and Protocols for Wnt/ β -Catenin Pathway Activation

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Compound of Interest

Compound Name: 4-Ethyl-5-methyl-5,6-dihydro-
[1,3]dioxolo[4,5-j]phenanthridine

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Abstract

HLY78 is a synthetic derivative of Lycorine and a potent activator of the canonical Wnt/ β -catenin signaling pathway. It functions as a molecular glue, targeting the DIX domain of Axin, a key component of the β -catenin destruction complex. This interaction promotes the association between Axin and the Wnt co-receptor LRP6 (lipoprotein receptor-related protein 6), leading to the phosphorylation and activation of LRP6.^[1] Consequently, the destruction complex is inhibited, allowing β -catenin to accumulate in the cytoplasm and translocate to the nucleus, where it activates the transcription of Wnt target genes. These application notes provide detailed protocols for the in vitro use of HLY78 to study Wnt/ β -catenin signaling in various cell lines.

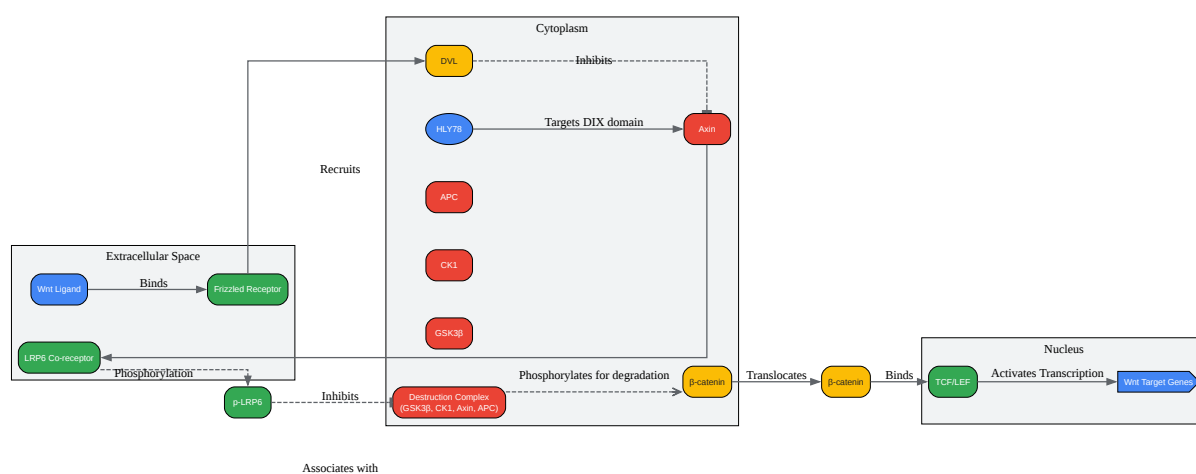
Quantitative Data Summary

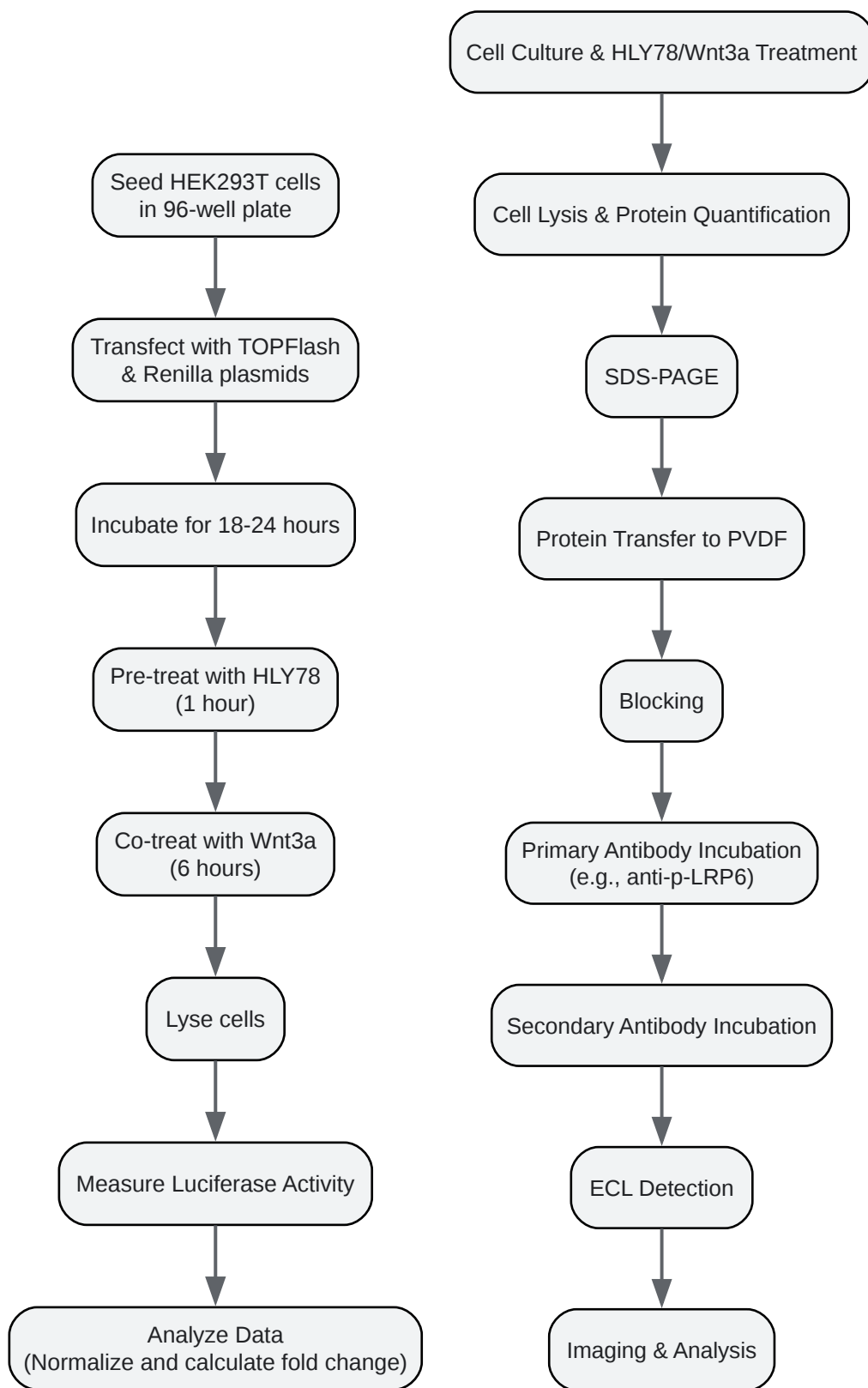
The following table summarizes the effective concentrations of HLY78 observed in various in vitro assays. Researchers should perform dose-response experiments to determine the optimal concentration for their specific cell line and experimental conditions.

Cell Line	Assay Type	HLY78 Concentration	Incubation Time	Observed Effect
HEK293T	Wnt/ β -catenin Reporter Assay (Luciferase)	2.5 - 20 μ M	7 hours (1 hr pre-treatment, 6 hr co-treatment with Wnt3a)	Synergistic activation of Wnt signaling with Wnt3a.[2]
HGC-27, AGS	Colony Formation Assay	20 μ M	48 hours	Increased colony formation ability. [1]
HGC-27, AGS	Migration Assay	20 μ M	48 hours	Elevated cell migration.[1]
H460	Cell Viability Assay	0.1 - 1 μ M	72 hours	Dose-dependent decrease in cell viability.

Signaling Pathway

The following diagram illustrates the mechanism of action of HLY78 in the Wnt/ β -catenin signaling pathway.





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References

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- 2. Phospho-LRP6 (Ser1490) Antibody | Cell Signaling Technology [awsprod-cellsignal.jp]
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